

An In-depth Technical Guide to TCO-PEG8-TCO in Bioconjugation

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Compound of Interest

Compound Name: Tco-peg8-tco

Cat. No.: B15061902

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the bifunctional linker, **TCO-PEG8-TCO**, and its application in the field of bioconjugation. We will delve into its chemical properties, reaction mechanisms, and its pivotal role in the development of advanced biotherapeutics such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). Detailed experimental protocols, quantitative data, and troubleshooting guidance are included to facilitate its practical implementation in the laboratory.

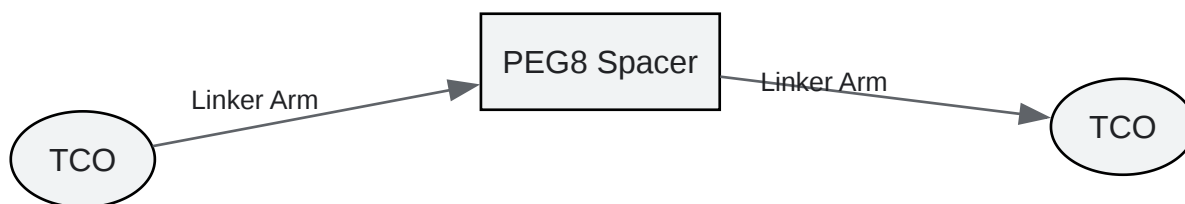
Introduction to TCO-PEG8-TCO

TCO-PEG8-TCO is a homobifunctional crosslinker featuring two trans-cyclooctene (TCO) groups at either end of a hydrophilic 8-unit polyethylene glycol (PEG) spacer. The TCO moieties are highly reactive dienophiles in the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reaction, a cornerstone of bioorthogonal chemistry. This "click chemistry" reaction proceeds rapidly and specifically with tetrazine-functionalized molecules, forming a stable covalent bond without the need for a catalyst, making it ideal for conjugating sensitive biomolecules in complex biological environments.^{[1][2][3]}

The PEG8 spacer imparts several advantageous properties, including increased aqueous solubility of the linker and the resulting conjugate, reduced steric hindrance between the conjugated molecules, and potentially improved pharmacokinetic properties of the final biotherapeutic.^{[4][5]} These features make **TCO-PEG8-TCO** a valuable tool for linking two

distinct tetrazine-modified molecules, such as an antibody and a therapeutic payload, or two different proteins.[1][6]

Chemical Structure of **TCO-PEG8-TCO**:



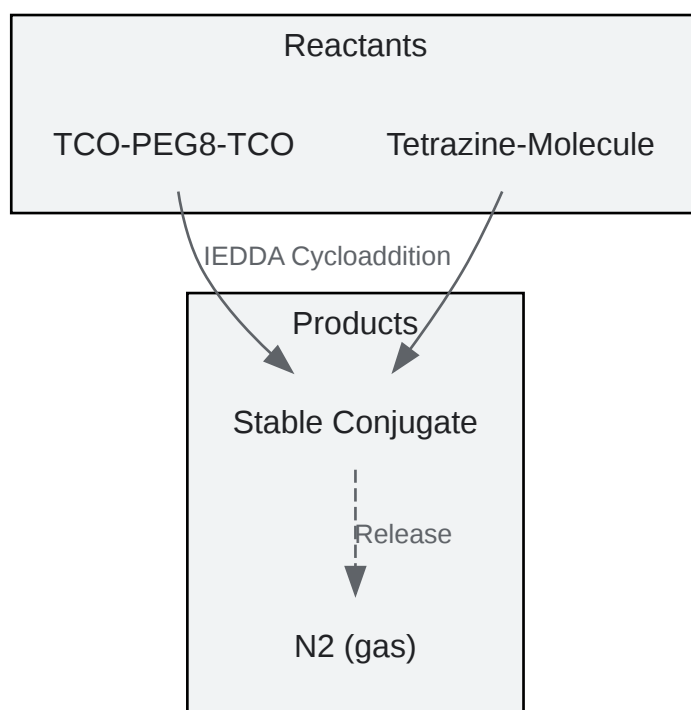
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Caption: Structure of the **TCO-PEG8-TCO** linker.

The TCO-Tetrazine Ligation Reaction

The bioconjugation reaction utilizing **TCO-PEG8-TCO** is based on the IEDDA reaction between the TCO groups and tetrazine-functionalized molecules. This reaction is exceptionally fast and selective, proceeding readily under physiological conditions (pH 6-9, room temperature) without the need for cytotoxic copper catalysts.[2][4] The reaction forms a stable dihydropyridazine product with the release of nitrogen gas.[2]

Reaction Mechanism:



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Caption: The TCO-Tetrazine inverse-electron-demand Diels-Alder (IEDDA) reaction.

Quantitative Data

The efficiency and kinetics of the TCO-tetrazine ligation are critical for successful bioconjugation. The following tables summarize key quantitative data for this reaction.

Table 1: Physicochemical Properties of **TCO-PEG8-TCO**

Property	Value	Reference(s)
Molecular Formula	C ₃₆ H ₆₄ N ₂ O ₁₂	[7][8]
Molecular Weight	716.9 g/mol	[7][8]
Purity	>95%	[7][8]
Solubility	DMSO, DCM, DMF	[7][8]
Storage Conditions	-20°C	[7][8]

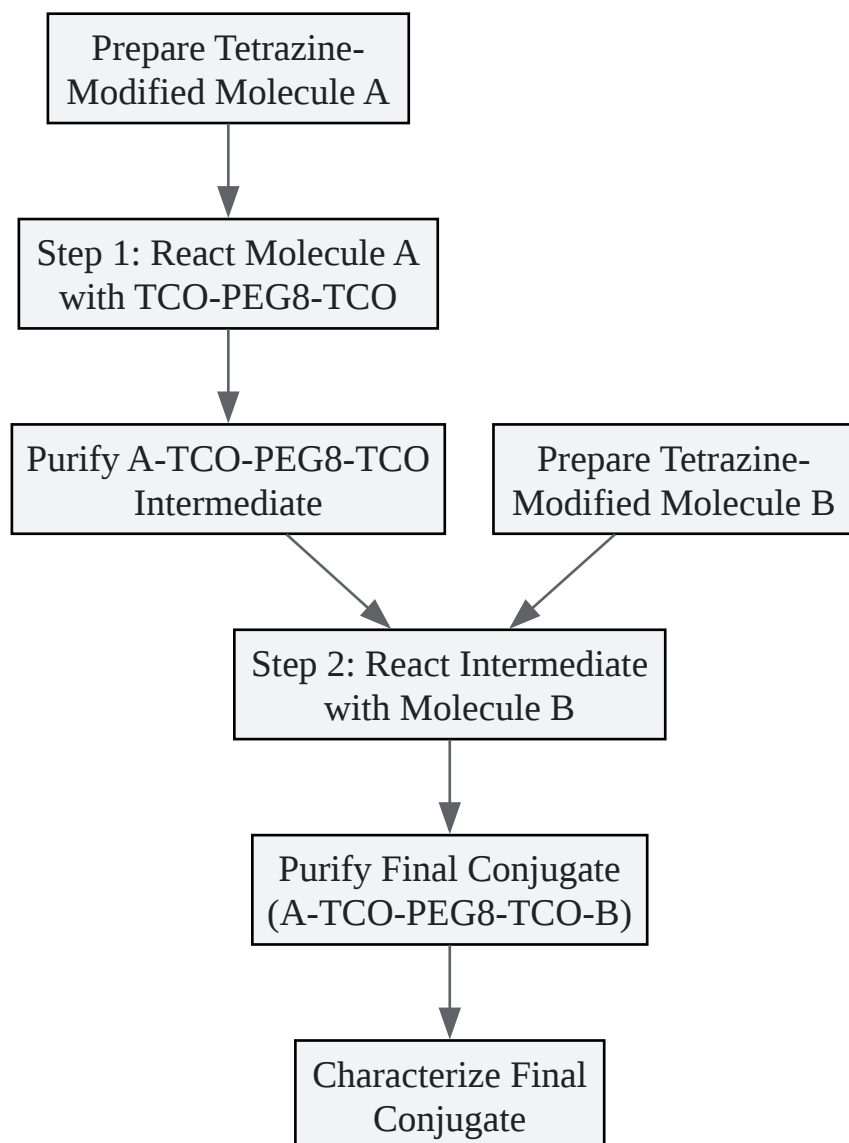
Table 2: TCO-Tetrazine Reaction Kinetics and Conditions

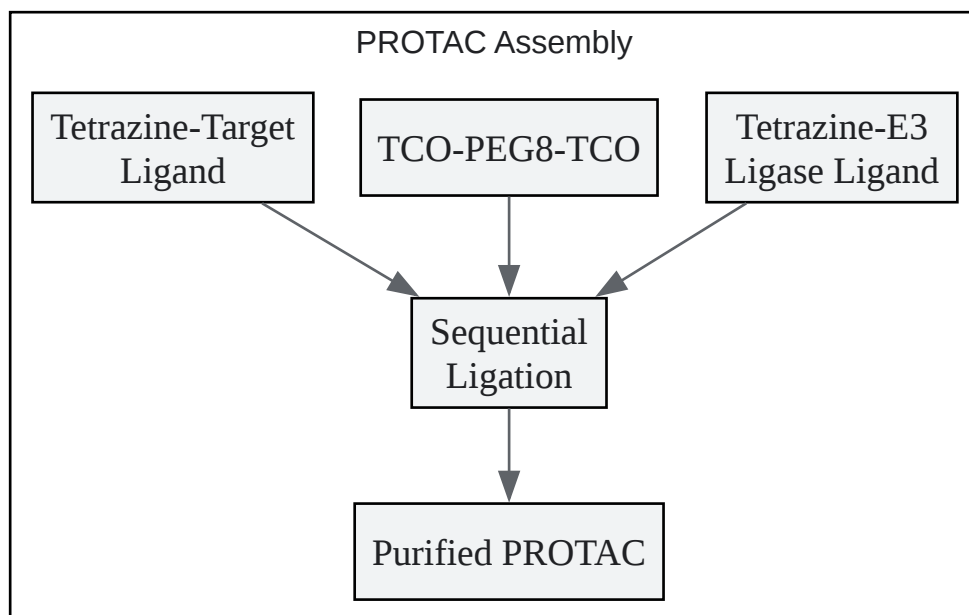
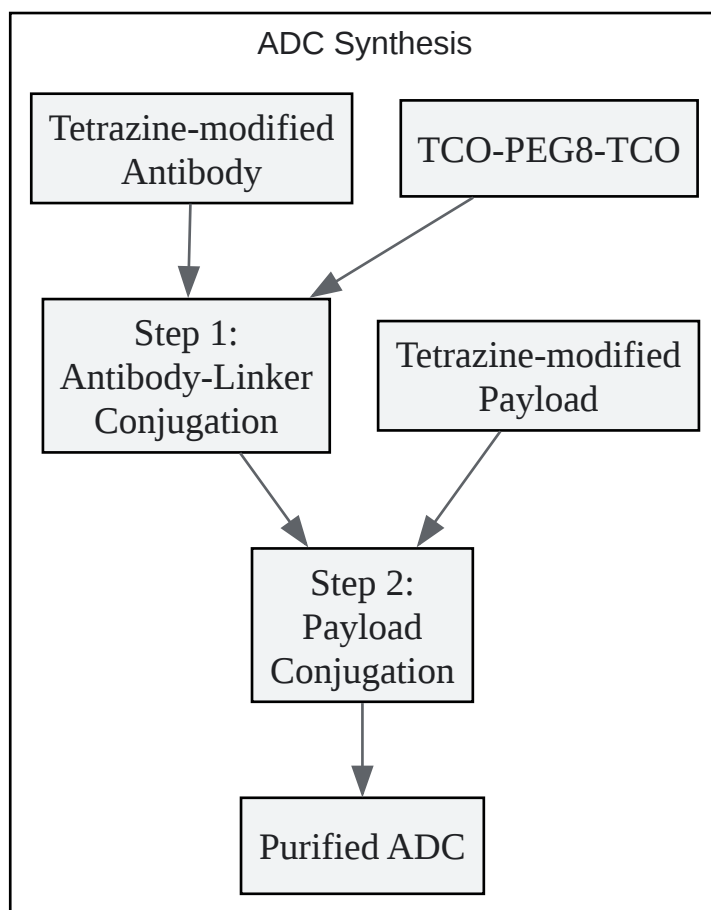
Parameter	Value	Conditions	Reference(s)
Second-Order Rate Constant (k)	$10^3 - 10^6 \text{ M}^{-1}\text{s}^{-1}$	General range in aqueous media	[2][3]
$\sim 2000 \text{ M}^{-1}\text{s}^{-1}$	3,6-di-(2-pyridyl)-s-tetrazine with TCO	[3]	
Reaction pH	6.0 - 9.0	PBS buffer	[2]
Reaction Temperature	4°C to 37°C	Typically room temperature for cellular applications	[3]
Reaction Time	30 - 120 minutes	Dependent on concentration and specific reactants	[3]

Experimental Protocols

This section provides a detailed, two-step protocol for the conjugation of two different tetrazine-modified molecules (Molecule A and Molecule B) using the **TCO-PEG8-TCO** linker.

Workflow for Bifunctional Conjugation:





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